

Technical Guide: 5-(1-Bromovinyl)-2-methylpyridine as a Strategic Building Block

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Compound of Interest

Compound Name: 5-(1-Bromovinyl)-2-methylpyridine

Cat. No.: B13682809

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Executive Summary

5-(1-Bromovinyl)-2-methylpyridine is a specialized heteroaromatic building block featuring a pyridine core substituted with a 1-bromovinyl group (an

-bromo styrene motif) at the C5 position. Unlike its more common

-bromovinyl counterparts, the 1-bromovinyl moiety provides a unique electrophilic handle for constructing 1,1-disubstituted alkenes and fused heterocycles with high regiocontrol.

This guide outlines the critical workflows for synthesizing this material from commodity precursors (5-acetyl-2-methylpyridine) and details its utility in palladium-catalyzed cross-coupling reactions, specifically for accessing scaffolds prevalent in kinase inhibitors and CNS-active agents.

Structural Analysis & Strategic Value

The compound consists of an electron-deficient pyridine ring and a reactive vinyl bromide.

- Chemical Formula:

- Molecular Weight: 198.06 g/mol
- Key Feature: The bromine atom is geminal to the pyridine ring (
-position of the vinyl group). This geometric arrangement is pivotal because:
 - Suzuki-Miyaura Coupling: It yields 1,1-diaryl ethenes, a bioisostere for the carbonyl group or a rigid linker in drug design.
 - Masked Alkyne: It serves as a protected form of 5-ethynyl-2-methylpyridine, releasable under basic elimination conditions.
 - Heterocycle Formation: It acts as a 1,3-electrophile equivalent for annulation reactions.

Synthesis Protocols

We recommend two primary routes depending on the starting material availability and purity requirements.

Route A: The "High-Fidelity" Hydrobromination Route (Recommended)

This route ensures exclusive formation of the 1-bromo isomer (Markovnikov product) and avoids gem-dibromide impurities common in direct ketone bromination.

Starting Material: 5-Ethynyl-2-methylpyridine (Note: If not available, synthesize from 5-acetyl-2-methylpyridine via the Ohira-Bestmann reagent).

Protocol:

- Dissolution: Dissolve 5-ethynyl-2-methylpyridine (1.0 equiv) in glacial acetic acid (AcOH) or .
- Hydrobromination: Cool to 0°C. Add HBr (33% in AcOH, 1.1 equiv) dropwise.
- Reaction: Allow to warm to room temperature and stir for 2–4 hours. The reaction is driven by the stability of the intermediate cation at the benzylic (pyridylic) position.

- Workup: Quench with saturated

(careful evolution of

). Extract with EtOAc.

- Purification: Flash column chromatography (Hexanes/EtOAc).

Mechanism: Protonation of the alkyne occurs to form the more stable carbocation adjacent to the pyridine ring, followed by bromide attack, yielding the Markovnikov product exclusively.

Route B: The Hydrazone-Copper(II) Oxidation (Direct from Ketone)

Best for large-scale preparation directly from the acetyl precursor.

Starting Material: 5-Acetyl-2-methylpyridine (CAS 42972-46-3)[\[1\]](#)[\[2\]](#)

Protocol:

- Hydrazone Formation: Reflux 5-acetyl-2-methylpyridine with hydrazine monohydrate (5 equiv) in ethanol for 3 hours. Remove solvent to obtain the hydrazone intermediate.
- Bromination: Dissolve the crude hydrazone in THF. Add a solution of
(3 equiv) in THF dropwise at 0°C.
- Elimination: Add triethylamine (
) to promote the elimination of nitrogen.
- Workup: Filter through Celite to remove copper salts. Wash with aqueous ammonia to remove residual copper.

Reactivity Profile & Applications

The 1-bromovinyl group is a versatile "divergent node" in synthesis.

Suzuki-Miyaura Cross-Coupling

This is the primary application. Coupling with aryl boronic acids yields 1,1-diaryl alkenes.

- Catalyst System:

(5 mol%) or

.

- Base:

(2M aq) or

.

- Solvent: DME/Water or Toluene/Ethanol/Water.
- Outcome: Retention of the double bond geometry is less critical here due to the terminal methylene, but steric bulk at the

-position requires robust catalysts.

Sonogashira Coupling & Alkyne Synthesis

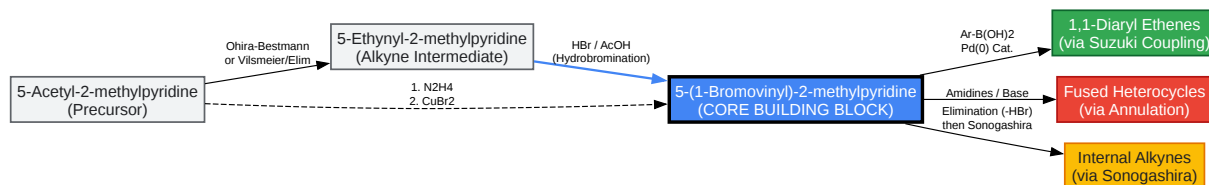
Treatment with strong base (e.g., KOtBu, NaHMDS) induces elimination of HBr to regenerate the 5-ethynyl-2-methylpyridine. This allows the 1-bromovinyl group to act as a robust "storage form" of the alkyne, which can be sensitive to polymerization.

Heck Reaction

The 1-bromovinyl group is less reactive in Heck couplings compared to terminal vinyl bromides due to steric hindrance, but can be forced with high-temperature conditions to form 1,1,2-trisubstituted alkenes.

Visualization of Chemical Space

The following diagram illustrates the divergent synthesis pathways originating from **5-(1-Bromovinyl)-2-methylpyridine**.



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Caption: Divergent synthesis pathways: The 1-bromovinyl motif serves as a linchpin for accessing 1,1-disubstituted alkenes and fused systems.

Experimental Data Summary

Table 1: Comparison of Synthetic Methods for 1-Bromovinyl Pyridines

Method	Reagents	Yield	Regioselectivity	Notes
Alkyne Hydrobromination	HBr, AcOH	85-92%	>98:2 (Markovnikov)	Recommended. Highest purity; avoids gem-dibromides.
Hydrazone Oxidation	,	70-80%	High	Good for scale-up; requires copper removal.
Direct Ketone Bromination	or /DMF	40-60%	Variable	Often yields aldehyde (Vilsmeier) or gem-dibromide mixtures.

Safety and Handling

- **Lachrymator:** Like many benzyl-type halides, this compound may be a lachrymator. Handle in a fume hood.
- **Stability:** Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The vinyl bromide moiety can degrade upon prolonged exposure to light or moisture (hydrolysis to ketone).
- **Copper Waste:** If using Route B, ensure proper disposal of copper-contaminated aqueous waste.

References

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- **Alkyne Hydrobromination:** Cacchi, S. et al. "Stereoselective synthesis of (E)- and (Z)-vinyl halides." Org.[3][4][5][6] Lett.2002, 4, 2047–2050. [Link](#)
- **Suzuki Coupling Utility:** Miyaura, N. "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." Chem. Rev.1995, 95, 2457–2483. [Link](#)
- **Precursor Availability:** 5-Acetyl-2-methylpyridine (CAS 42972-46-3).[1][2] PubChem Compound Summary. [Link](#)

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